

Commercial Suppliers and Technical Guide for Purified Isochavicine

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Compound of Interest

Compound Name: *Isochavicine*

Cat. No.: *B8271698*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available purified **isochavicine**, a naturally occurring alkaloid and isomer of piperine found in plants of the Piper genus. This document is intended for researchers, scientists, and drug development professionals interested in the procurement and application of this compound for in vitro and in vivo studies.

Introduction to Isochavicine

Isochavicine (CAS No. 30511-77-4) is a geometric isomer of piperine, the primary pungent compound in black pepper. While sharing the same molecular formula (C₁₇H₁₉NO₃), the structural difference of **isochavicine** imparts distinct biological activities, making it a compound of interest for pharmacological research. Notably, **isochavicine** has been identified as an agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) and Transient Receptor Potential Ankyrin 1 (TRPA1) channels, which are key players in pain and inflammation signaling pathways.

Commercial Availability of Purified Isochavicine

Several chemical suppliers offer purified **isochavicine** for research purposes. The available products vary in purity, quantity, and provided documentation. Below is a summary of offerings from prominent suppliers.

Supplier	Catalog Number	Purity	Available Quantities	Analytical Methods
AbMole BioScience	M43750	Not specified	Inquire	H-NMR
BioCrick	BCX1731	>98%	Inquire	HPLC, NMR
MedchemExpress	HY-N0144B	93.21%	50 mg, 100 mg, 250 mg	Inquire
Benchchem	B8271698	Not specified	Inquire	Not specified

Note: This information is based on publicly available data and is subject to change. It is recommended to contact the suppliers directly for the most current product specifications and pricing.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

A validated Reverse Phase-High Performance Liquid Chromatography (RP-HPLC) method is crucial for verifying the purity of **isochavicine**. The following protocol is adapted from a validated method for piperine and is suitable for **isochavicine** due to their structural similarity. [\[1\]](#)[\[2\]](#)

a. Instrumentation and Columns:

- HPLC system with a UV detector.
- C18 column (e.g., 250x4.6 mm, 5 µm particle size).

b. Mobile Phase:

- Acetonitrile and water with 0.5% acetic acid (60:39.5:0.5 v/v/v).[\[1\]](#)
- The mobile phase should be filtered through a 0.45 µm membrane filter and degassed prior to use.

c. Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.[1][2]
- Detection Wavelength: 340 nm.[1][2]
- Injection Volume: 20 µL.[1]
- Column Temperature: 30°C.

d. Sample Preparation:

- Prepare a stock solution of **isochavicine** in methanol (e.g., 1 mg/mL).
- From the stock solution, prepare a working standard of 100 ppm by serial dilution with methanol.[1]
- Filter the final solution through a 0.45 µm syringe filter before injection.

e. Data Analysis:

- The purity of **isochavicine** is determined by calculating the area of the **isochavicine** peak as a percentage of the total peak area in the chromatogram.

In Vitro Calcium Imaging Assay for TRPV1 Activation

This protocol outlines a method to measure the activation of TRPV1 channels by **isochavicine** through monitoring changes in intracellular calcium concentration ($[Ca^{2+}]_i$) using a fluorescent indicator.[3][4]

a. Materials:

- HEK293 cells stably expressing human TRPV1.
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS).
- Phosphate-Buffered Saline (PBS).

- Fluo-4 AM or Fura-2 AM calcium indicator dye.
- Pluronic F-127.
- Hanks' Balanced Salt Solution (HBSS).
- **Isochavicine** stock solution in DMSO.
- Capsaicin (as a positive control).
- TRPV1 antagonist (e.g., capsazepine, as a negative control).
- 96-well black-walled, clear-bottom microplates.
- Fluorescence microplate reader or a fluorescence microscope.

b. Cell Culture and Plating:

- Culture HEK293-TRPV1 cells in DMEM with 10% FBS at 37°C in a humidified atmosphere of 5% CO₂.
- Seed the cells into 96-well plates at an appropriate density to achieve a confluent monolayer on the day of the experiment.

c. Dye Loading:

- Prepare a loading buffer containing Fluo-4 AM (e.g., 2-5 µM) and an equal concentration of Pluronic F-127 in HBSS.
- Remove the culture medium from the cells and wash once with HBSS.
- Add the loading buffer to each well and incubate for 30-60 minutes at 37°C.[\[3\]](#)
- After incubation, gently wash the cells twice with HBSS to remove extracellular dye.[\[3\]](#)

d. Compound Addition and Fluorescence Measurement:

- Prepare serial dilutions of **isochavicine** and capsaicin in HBSS from the DMSO stock solutions. The final DMSO concentration should be kept below 0.1%.[\[3\]](#)

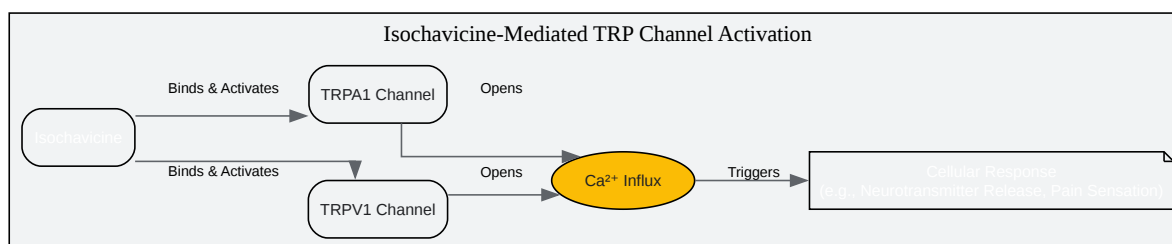
- Add fresh HBSS to each well and measure the baseline fluorescence.
- Add the different concentrations of **isochavicine**, capsaicin, or vehicle control to the wells.
- Immediately begin recording the fluorescence intensity over time. For Fluo-4, excitation is at 488 nm and emission is at 520 nm.[3]

e. Data Analysis:

- The change in fluorescence intensity is proportional to the change in intracellular calcium concentration.
- Calculate the response as the peak fluorescence intensity minus the baseline fluorescence.
- Plot the response against the logarithm of the agonist concentration to determine the EC50 value.

Signaling Pathway and Experimental Workflow Visualization

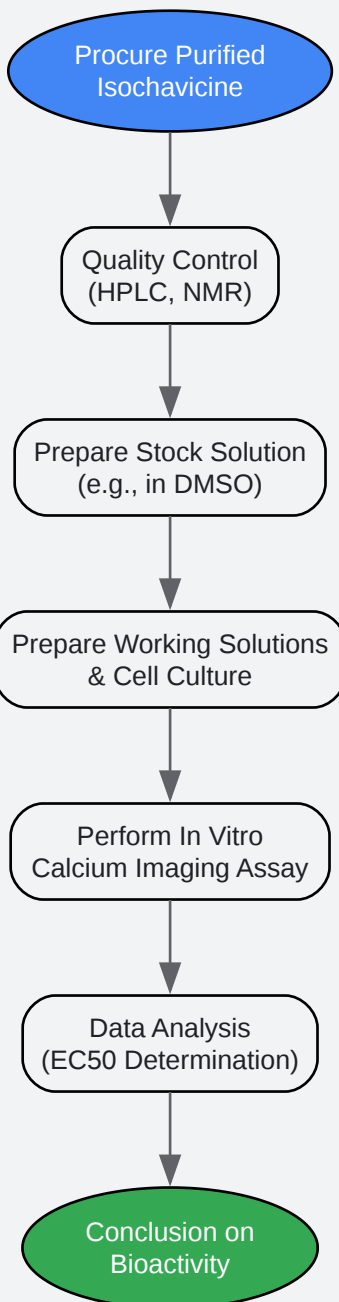
The following diagrams illustrate the signaling pathway of **isochavicine**-mediated TRPV1/TRPA1 activation and a typical experimental workflow for its characterization.



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Caption: **Isochavicine** signaling pathway.

Experimental Workflow for Isochavicine Characterization



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Caption: Experimental workflow for **isochavicine**.

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References

- 1. florajournal.com [florajournal.com]
- 2. archives.ijper.org [archives.ijper.org]
- 3. benchchem.com [benchchem.com]
- 4. Assay of TRPV1 Receptor Signaling | Springer Nature Experiments [experiments.springernature.com]
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